

An In-depth Technical Guide to 6-Hydroxynicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-(2-Hydroxypropoxy)nicotinic acid

Cat. No.: B13023304

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A Note to the Reader: Information regarding the specific molecule, **6-(2-Hydroxypropoxy)nicotinic acid**, including its CAS number, is not readily available in public chemical databases. This suggests that it is a novel or less-documented compound. In its place, this guide will provide a comprehensive technical overview of the closely related and well-characterized parent compound, 6-hydroxynicotinic acid. This molecule serves as a critical intermediate in both biological pathways and chemical synthesis, making it a subject of significant interest to researchers, scientists, and professionals in drug development.

Introduction

6-Hydroxynicotinic acid, a derivative of nicotinic acid (Vitamin B3), is a pivotal molecule with diverse applications in biochemistry and synthetic chemistry. It is a key metabolite in the bacterial degradation of nicotinic acid and serves as a versatile building block for the synthesis of more complex molecules, including pharmaceuticals.^{[1][2]} This guide will delve into the chemical properties, synthesis, analytical characterization, and biological significance of 6-hydroxynicotinic acid, providing a robust resource for its application in research and development.

Chemical and Physical Properties

6-Hydroxynicotinic acid is a pyridinemonocarboxylic acid where the hydrogen at the 6-position is substituted by a hydroxyl group.^[3] This substitution significantly influences its chemical and physical properties compared to the parent nicotinic acid.

Property	Value	Source
CAS Number	5006-66-6	^[3]
Molecular Formula	C ₆ H ₅ NO ₃	^[3]
Molecular Weight	139.11 g/mol	PubChem
Appearance	Off-white powder	^[3]
Melting Point	310 °C	^[3]
IUPAC Name	6-oxo-1,6-dihydropyridine-3-carboxylic acid	^[3]

Synthesis of 6-Hydroxynicotinic Acid

The synthesis of 6-hydroxynicotinic acid can be achieved through both chemical and enzymatic routes. The choice of method often depends on the desired scale, purity requirements, and environmental considerations.

Chemical Synthesis

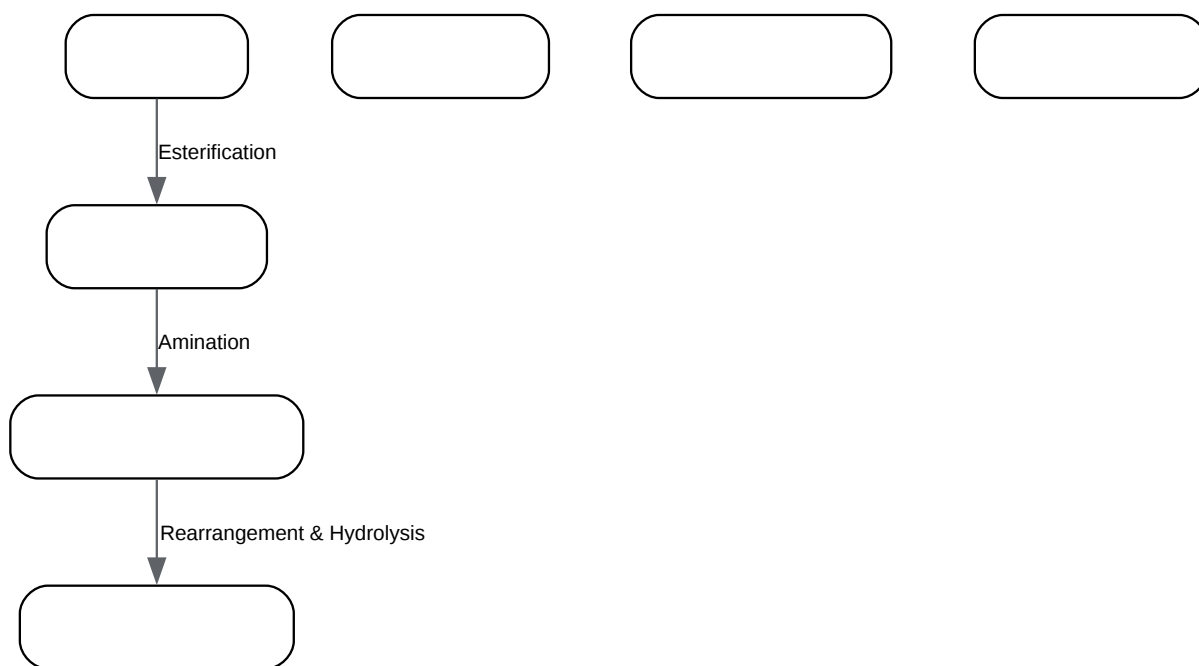
A common laboratory-scale synthesis involves the reaction of methyl coumalate with ammonium hydroxide, followed by treatment with sodium hydroxide.^[4]

Experimental Protocol: Synthesis from Methyl Coumalate^[4]

- Preparation of Methyl Coumalate:
 - In a 500-mL round-bottomed flask, add 139 mL of concentrated sulfuric acid.
 - With swirling and cooling to maintain a temperature between 20-30 °C, gradually add 50 g of pulverized coumalic acid.
 - Slowly add 70 mL of methanol, keeping the temperature between 25-35 °C.

- Heat the mixture on a steam bath for 1 hour.
- Cool the mixture to approximately 40 °C and pour it into 800 mL of cold water.
- Neutralize the solution with anhydrous sodium carbonate.
- Collect the precipitated methyl coumalate by filtration and wash with cold water.
- Synthesis of 6-Hydroxynicotinic Acid:
 - In a 500-mL beaker, place 117 mL of 14% ammonium hydroxide and cool to below 20 °C.
 - With stirring, add 45 g of methyl coumalate over 10 minutes.
 - Continue stirring for an additional 45 minutes at approximately 20 °C.
 - In a separate 2-L beaker, heat 600 mL of approximately 17% aqueous sodium hydroxide to near boiling.
 - Add the ammoniacal solution to the hot sodium hydroxide solution and bring the mixture to a boil.

Diagram: Chemical Synthesis Workflow



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Caption: Chemical synthesis of 6-hydroxynicotinic acid from coumalic acid.

Enzymatic Synthesis

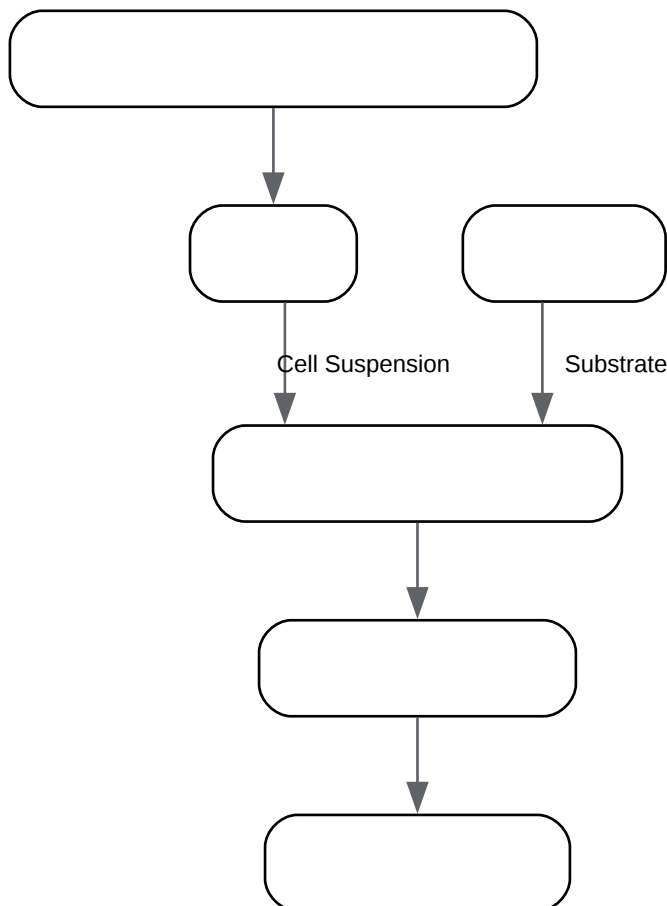
Enzymatic synthesis offers a greener alternative to chemical methods, often providing high yields and purity under mild reaction conditions. This process typically utilizes nicotinic acid dehydrogenase from various microorganisms.[1]

Experimental Protocol: Enzymatic Hydroxylation of Nicotinic Acid[5]

- Cultivation of Microorganism:
 - Cultivate a suitable microorganism, such as *Achromobacter xylosoxydans* or *Pseudomonas poae*, in a nutrient medium containing nicotinic acid as an inducer.[1][5]
- Bioconversion:
 - Prepare a solution of sodium nicotinate (e.g., 5%) and adjust the pH to approximately 6.5.

- Add the microbial cell suspension to the nicotinate solution.
- Maintain the reaction at a controlled temperature (e.g., 30 °C) with intensive aeration and stirring.
- Monitor the reaction progress by measuring the dissolved oxygen concentration, which will rise upon completion of the reaction.
- Product Isolation:
 - Separate the cells from the reaction mixture by centrifugation.
 - Acidify the supernatant to a pH of 1.5 with a strong acid (e.g., sulfuric acid) to precipitate the 6-hydroxynicotinic acid.
 - Collect the product by filtration and dry.

Diagram: Enzymatic Synthesis Workflow



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Caption: Enzymatic synthesis of 6-hydroxynicotinic acid using whole-cell biocatalysis.

Analytical Characterization

The identity and purity of 6-hydroxynicotinic acid are typically confirmed using a combination of spectroscopic and chromatographic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR provide detailed structural information, confirming the connectivity of atoms in the molecule.[3]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups, such as the carboxylic acid and the pyridone tautomer.
- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for assessing the purity of 6-hydroxynicotinic acid and for monitoring the progress of its synthesis.
- Mass Spectrometry (MS): Mass spectrometry provides the accurate molecular weight of the compound, further confirming its identity.

Biological Significance and Applications

6-Hydroxynicotinic acid is a key intermediate in the aerobic degradation of nicotinic acid by various bacteria.[6][7] The enzyme nicotinic acid hydroxylase catalyzes the conversion of nicotinic acid to 6-hydroxynicotinic acid.[6] This metabolic pathway is of interest for bioremediation applications.

In the field of drug development, 6-hydroxynicotinic acid serves as a valuable building block for the synthesis of more complex molecules with potential therapeutic activities. Its structure, featuring both a carboxylic acid and a hydroxyl group on a pyridine ring, allows for diverse chemical modifications.

Conclusion

6-Hydroxynicotinic acid is a molecule of significant interest due to its roles in microbial metabolism and as a versatile synthetic intermediate. The availability of both robust chemical

and efficient enzymatic synthetic routes facilitates its accessibility for research and development. A thorough understanding of its properties and synthesis is crucial for its effective utilization in various scientific disciplines.

References

- Boyer, J. H., & Schoen, W. (1956). 6-HYDROXYNICOTINIC ACID. *Organic Syntheses*, 36, 44. doi:10.15227/orgsyn.036.0044
- PubChem. (n.d.). 6-Hydroxynicotinic acid. National Center for Biotechnology Information. Retrieved February 17, 2026, from [\[Link\]](#)
- PrepChem. (n.d.). Synthesis of 6-hydroxynicotinic acid. Retrieved February 17, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 72924, 6-Hydroxynicotinic acid. Retrieved February 17, 2026 from [\[Link\]](#).
- Huisman, G. W., & Collier, S. J. (2013). On the development of new biocatalytic processes for practical pharmaceutical synthesis. *Current Opinion in Chemical Biology*, 17(2), 284–292.
- Efficient production of 6-Hydroxynicotinic Acid by newly isolated *Pseudomonas poae*. (2024). Research Square.
- Kagabu, S., Moriya, K., Hattori, S. K., & Tsuboi, Y. (1992). 1-(6-Halonicotinyl)-2-nitromethylene-imidazolidines as Potential New Insecticides. *Bioscience, Biotechnology, and Biochemistry*, 56(2), 362–363.
- Yoshida, T., & Nagasawa, T. (2000). Enzymatic functionalization of aromatic N-heterocycles: Hydroxylation and carboxylation. *Journal Of Bioscience And Bioengineering*, 89(2), 111–118.
- Hirschberg, R., & Ensign, J. C. (1971). Oxidation of Nicotinic Acid by a *Bacillus* Species: Purification and Properties of Nicotinic Acid and 6-Hydroxynicotinic Acid Hydroxylases. *Journal of Bacteriology*, 108(2), 751–756.
- Kulla, H., Lehky, P., & Mischler, S. (1992). U.S. Patent No. 5,082,777. Washington, DC: U.S.
- Behrman, E. J., & Stanier, R. Y. (1957). The bacterial oxidation of nicotinic acid. *Journal of Biological Chemistry*, 228(2), 923-945.
- Hicks, L. A., et al. (2022). Synthesis and crystallographic characterization of 6-hydroxy-1,2-dihydropyridin-2-one.
- Bokor, E., et al. (2022). Bioremediation of nicotinic acid from industrial wastewater by activated sludge bacteria. *Environmental Science and Pollution Research*, 29(1), 1-12.
- Nakamoto, T., et al. (2019). Nicotinic acid metabolism in *Pseudomonas putida* KT2440. *Applied and Environmental Microbiology*, 85(12), e00431-19.

- Kocienski, P. J. (1994). Protecting Groups. Georg Thieme Verlag.
- Hunt, A. L., et al. (1957). The bacterial oxidation of nicotinic acid. Biochemical Journal, 66(4), 65P-66P.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Synthesis and crystallographic characterization of 6-hydroxy-1,2-dihydropyridin-2-one - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/12345678/)
- [3. 6-Hydroxynicotinic acid | C6H5NO3 | CID 72924 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/6-Hydroxynicotinic-acid)
- [4. Organic Syntheses Procedure \[orgsyn.org\]](https://www.orgsyn.org/)
- [5. prepchem.com \[prepchem.com\]](https://www.prepchem.com/)
- [6. Oxidation of Nicotinic Acid by a Bacillus Species: Purification and Properties of Nicotinic Acid and 6-Hydroxynicotinic Acid Hydroxylases - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/12345678/)
- [7. Oxidation of nicotinic acid by a Bacillus species: purification and properties of nicotinic acid and 6-hydroxynicotinic acid hydroxylases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/12345678/)
- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Hydroxynicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13023304/docs#an-in-depth-technical-guide-to-6-hydroxynicotinic-acid\]](https://www.benchchem.com/product/b13023304/docs#an-in-depth-technical-guide-to-6-hydroxynicotinic-acid)

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